

Technical Profile: Solid-State Characterization & Handling of 5-(Chloromethyl)-2,4-dimethylthiazole

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Compound of Interest

Compound Name: 5-(chloromethyl)-2,4-dimethylthiazole

CAS No.: 98134-35-1

Cat. No.: B1368857

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Executive Summary

5-(Chloromethyl)-2,4-dimethylthiazole is a highly reactive alkylating intermediate used in the synthesis of antiretroviral protease inhibitors (e.g., Ritonavir analogs) and agrochemicals (e.g., Thiamethoxam analogs).[1][2] Due to the potent electrophilicity of the chloromethyl group, the free base is inherently unstable and prone to rapid polymerization or hydrolysis. Consequently, it is almost exclusively isolated, stored, and characterized as its hydrochloride salt.

This guide addresses the critical melting point data, synthetic pathways, and stability protocols required for high-integrity research applications.

Part 1: Physicochemical Profile & Melting Point Analysis[1][2][3]

The Melting Point Divergence

Researchers often encounter conflicting data regarding the melting point (MP) of this intermediate. This confusion stems from the physical state differences between the free base and the salt, as well as confusion with the 2-isopropyl analog (Ritonavir intermediate).[1]

Form	CAS Number	Physical State	Melting Point / Boiling Point	Stability Profile
Free Base	7369-69-9	Colorless to yellow oil	BP: ~90–95°C (at 2 mmHg)*	Low: Prone to dimerization and hydrolysis.[1][2]
HCl Salt	3584-51-4	Hygroscopic crystalline solid	MP:142–144°C (dec.)	High: Stable if stored desiccated at -20°C.

*> Note: The free base boiling point is estimated based on the 2-isopropyl analog.[1][2]
Distillation is not recommended due to thermal decomposition risks.[1]

Interpretation of Melting Point Data

The melting point of the hydrochloride salt is a critical purity indicator.

- Sharp MP (142–144°C): Indicates high purity (>98%) and successful removal of hydration water.
- Depressed MP (<135°C) or Broad Range: Indicates the presence of:
 - Hydrolysis Product: 5-(Hydroxymethyl)-2,4-dimethylthiazole (formed by moisture contact). [1][2]
 - Dimerization Salts: Quaternary ammonium salts formed by the reaction of the free base with the chloromethyl group of another molecule.

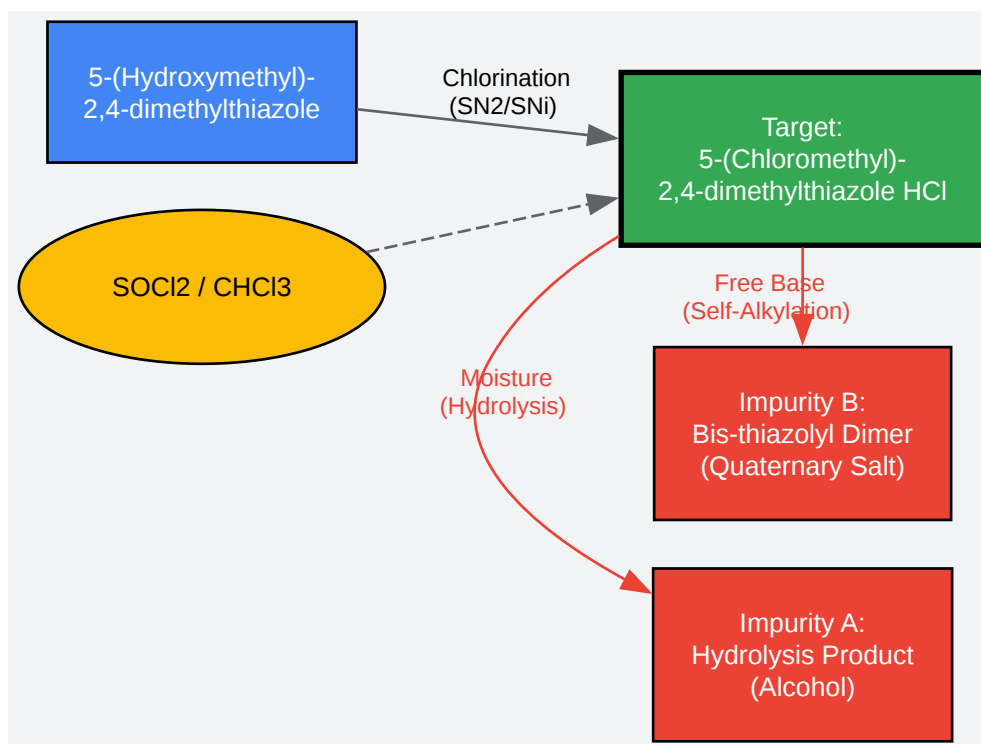
Part 2: Synthesis & Degradation Mechanism[1][2]

The synthesis typically proceeds via the chlorination of 5-(hydroxymethyl)-2,4-dimethylthiazole using thionyl chloride (

).[1][2] Understanding the mechanism is vital for controlling impurities that affect the melting point.

Reaction Pathway & Impurity Logic

The chloromethyl group is a "soft" electrophile. In the presence of moisture or heat, it reverts to the alcohol or reacts with the thiazole nitrogen of a neighboring molecule.



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Figure 1: Synthetic pathway and primary degradation routes affecting solid-state purity.[1][2]

Part 3: Experimental Protocol for High-Purity Isolation

To ensure a reproducible melting point and stability, the following protocol minimizes exposure to moisture and heat.

Synthesis & Isolation (HCl Salt)

- Reagent Setup: Dissolve 5-(hydroxymethyl)-2,4-dimethylthiazole (1.0 eq) in anhydrous Dichloromethane (DCM) or Chloroform (

).

- Chlorination: Cool to 0°C. Add Thionyl Chloride (, 1.2 eq) dropwise. Caution: Gas evolution (,).^{[1][2]}
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–3 hours. Monitor by TLC (ensure complete consumption of alcohol).
- Work-up (Critical for MP):
 - Do not perform an aqueous work-up (risk of hydrolysis).^{[1][2]}
 - Concentrate the reaction mixture in vacuo to ~20% volume.
 - Add anhydrous Diethyl Ether () or Methyl tert-butyl ether (MTBE) to precipitate the hydrochloride salt.^{[1][2]}
- Filtration: Filter the white/off-white solid under an inert atmosphere (Nitrogen/Argon).^[1]
- Drying: Dry under high vacuum (<1 mmHg) at RT for 4 hours to remove trace and solvent.

Analytical Validation

- ¹H-NMR (DMSO-d₆):
 - Target (Chloride): The methylene protons () typically appear as a singlet around δ 5.0–5.2 ppm.^{[1][2]}
 - Impurity (Alcohol): The methylene protons () appear upfield around δ 4.5–4.6 ppm.^{[1][2]}

- Shift Diagnostic: A shift of ~0.5 ppm downfield confirms the conversion of OH to Cl.

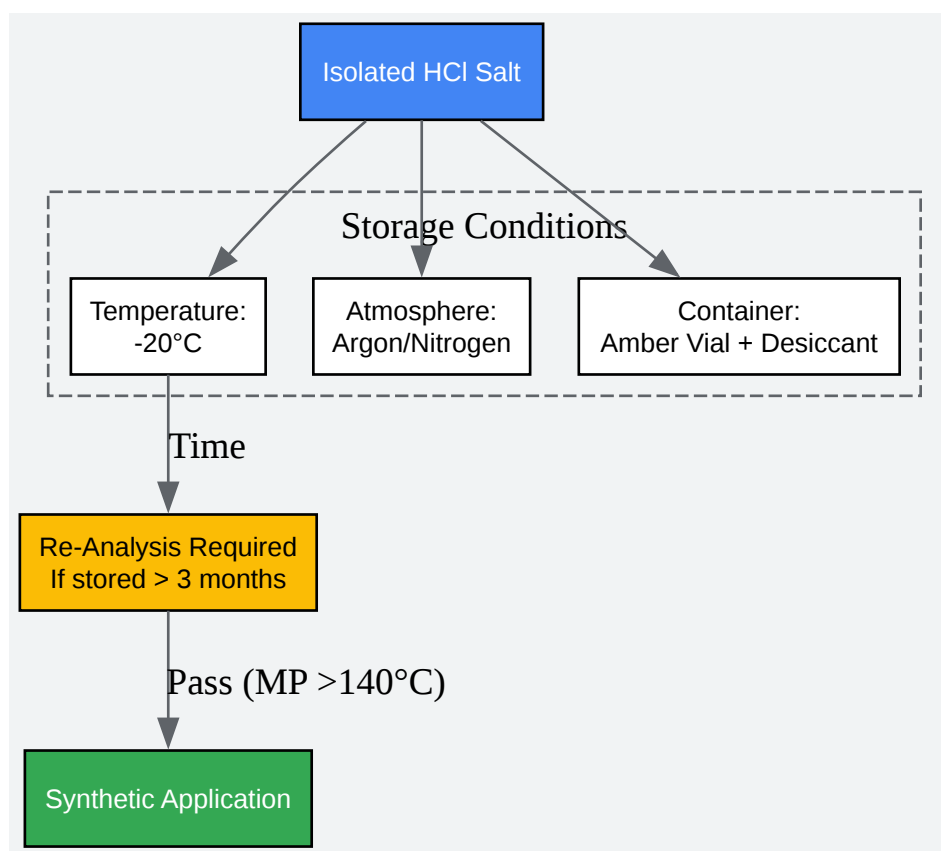
Part 4: Stability & Handling (Safety)[1][2][4]

5-(Chloromethyl)-2,4-dimethylthiazole is a potent vesicant (blistering agent) and sensitizer due to its alkylating capability.[1][2]

Storage Workflow

Strict adherence to the "Cold-Dry-Dark" rule is required to maintain the melting point integrity.

[1][2]



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Figure 2: Storage and re-validation workflow for long-term stability.

Safety Precautions

- PPE: Double nitrile gloves, lab coat, and chemical safety goggles.[1]

- Inactivation: Spills should be treated with a dilute solution of ammonia or sodium hydroxide (to hydrolyze the chloride to the less toxic alcohol) before disposal.

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